

# CAS number 6428-60-0 properties and applications

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## Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B15553050

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## In-depth Technical Guide: CAS Number 6428-60-0

A comprehensive analysis of the properties, applications, and experimental considerations for CAS No. 6428-60-0, a substance identified as Direct Blue 75.

This document provides a detailed overview for researchers, scientists, and drug development professionals on the chemical and physical properties, known applications, and safety considerations associated with CAS number 6428-60-0.

## Chemical Identification and Properties

The compound associated with CAS number 6428-60-0 is a tetrasodium salt with the chemical name tetrasodium 5-[[1-hydroxy-6-(phenylamino)-3-sulphonato-2-naphthyl]azo]-8-[[6-sulphonato-4-[(3-sulphonatophenyl)azo]naphthyl]azo]naphthalene-2-sulphonate.[1] It is also known by several synonyms, including **C.I. Direct Blue 75**. [2] This substance is classified as a triazo dye. [3]

Table 1: Chemical and Physical Properties of CAS No. 6428-60-0

Property	Value	Source
CAS Number	6428-60-0	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Formula	C42H25N7Na4O13S4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	1055.91 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Physical Appearance	Blue Powder	<a href="#">[3]</a>
Hue	Dull Blue	<a href="#">[3]</a>
Solubility	Soluble in water	<a href="#">[3]</a>
Light Fastness	4-5	<a href="#">[3]</a>
Washing Fastness	2-3	<a href="#">[3]</a>
Melting Point	Not Available	<a href="#">[4]</a>
Boiling Point	Not Available	<a href="#">[4]</a>
Density	Not Available	<a href="#">[4]</a>

## Applications

The primary applications of CAS number 6428-60-0 are in the dyeing of various materials. Its properties make it suitable for use on:

- Paper[\[3\]](#)
- Textiles, particularly cotton[\[3\]](#)[\[6\]](#)
- Leather[\[3\]](#)[\[6\]](#)

## Experimental Protocols and Considerations

Due to the nature of this compound as a commercial dye, detailed experimental protocols for its use in research or drug development are not readily available in the public domain. However, general laboratory procedures for handling and using dyes would apply.

General Handling and Preparation:

- **Solution Preparation:** Given its solubility in water, solutions would typically be prepared using deionized or distilled water.<sup>[3]</sup> The concentration would be dependent on the specific application (e.g., staining, dyeing).
- **Safety Precautions:** Standard laboratory safety protocols should be followed, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. For detailed safety information, a Safety Data Sheet (SDS) should be consulted.<sup>[7]</sup><sup>[8]</sup>

Experimental Workflow for Dyeing:

The following diagram illustrates a generalized workflow for a textile dyeing process.

A generalized workflow for a textile dyeing experiment.

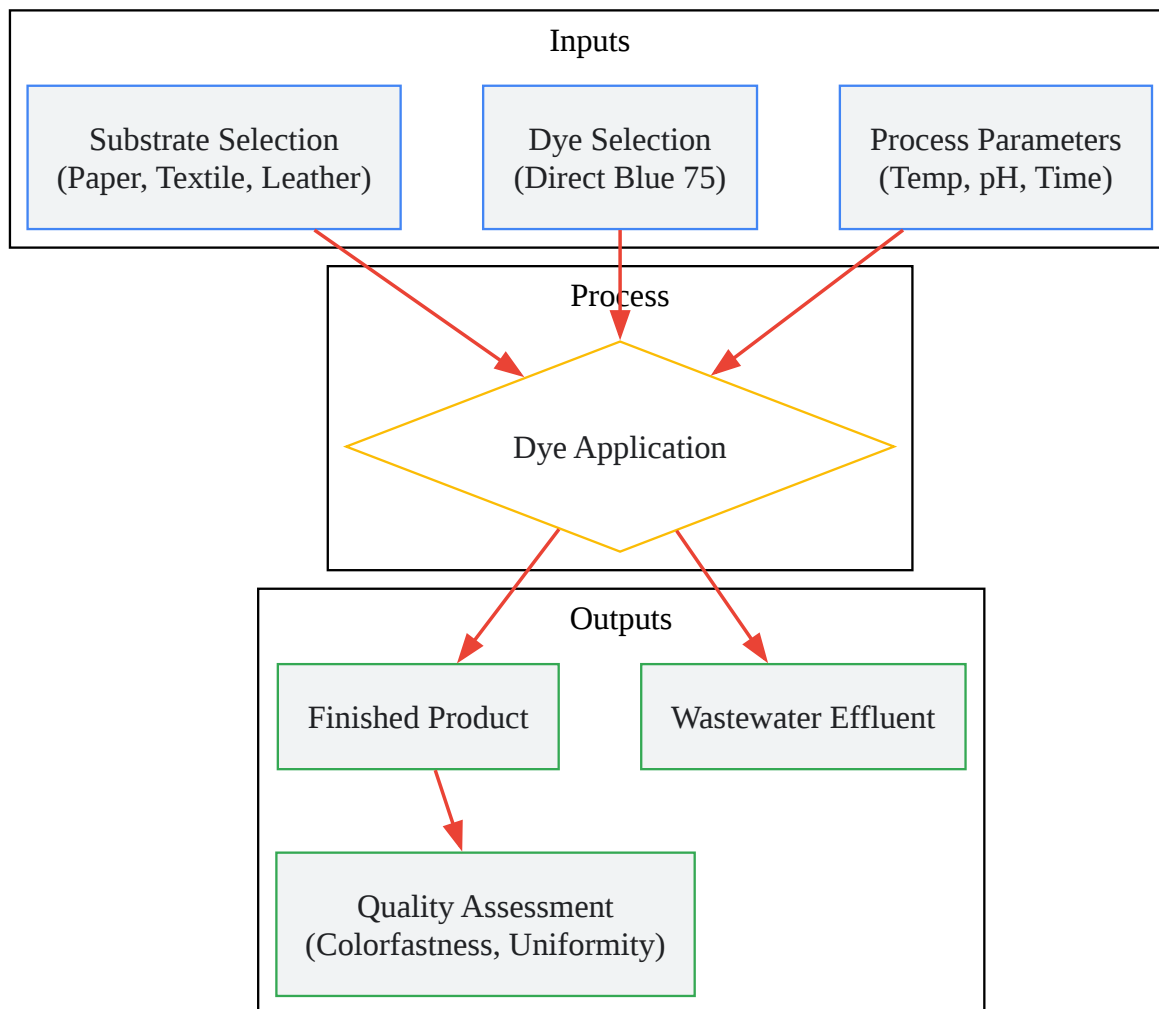
## Signaling Pathways and Toxicological Data

There is no publicly available information on specific signaling pathways associated with Direct Blue 75. As a commercial dye, its primary function is not related to biological activity in a research or pharmaceutical context.

Toxicological data is not extensively detailed in the provided search results. For comprehensive toxicological information, it is essential to refer to a substance-specific Safety Data Sheet (SDS) provided by the manufacturer.

## Logical Relationships in Industrial Application

The use of Direct Blue 75 in industrial settings involves a series of logical steps from material selection to final product.



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Logical flow of an industrial dyeing process.

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## References

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- 3. colorantsgroup.com [colorantsgroup.com]
- 4. CAS#:6428-60-0 | tetrasodium 5-[[1-hydroxy-6-(phenylamino)-3-sulphonato-2-naphthyl]azo]-8-[[6-sulphonato-4-[(3-sulphonatophenyl)azo]naphthyl]azo]naphthalene-2-sulphonate | Chemsr [chemsrc.com]
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